

# Proper Disposal of Glutaric Acid: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Glutaric Acid*

CAS No.: *110-94-1*

Cat. No.: *B031238*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical waste are paramount to ensuring a secure laboratory environment and maintaining environmental compliance. **Glutaric acid**, a dicarboxylic acid, requires specific procedures for its proper disposal. This guide provides essential safety and logistical information, including operational and disposal plans, to facilitate the safe management of **glutaric acid** waste.

The primary and most recommended method for the disposal of **glutaric acid**, particularly for large quantities or concentrated forms, is to engage a licensed professional waste disposal service.[1] Waste material should be kept in its original container, not mixed with other waste, and the uncleaned containers should be handled as if they still contain the product.[2]

For small quantities of dilute aqueous solutions of **glutaric acid**, in-laboratory neutralization may be a viable option, provided it is in strict accordance with local, state, and federal regulations. It is crucial to consult your institution's environmental health and safety (EHS) office before proceeding with any in-lab treatment of chemical waste.

## Immediate Safety and Handling

Before handling **glutaric acid**, it is imperative to be familiar with its hazards. **Glutaric acid** can cause severe skin burns and serious eye damage.[2] Inhalation of dust or ingestion may also be harmful.[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Chemically resistant gloves (e.g., nitrile, neoprene). Inspect before use.
Eye Protection	Chemical safety goggles or a face shield.
Body Protection	Laboratory coat or other protective clothing to prevent skin contact.
Respiratory	Use a NIOSH-approved respirator if dust is generated.

In the event of a spill, avoid generating dust.[2] Sweep up the solid material and place it in a suitable, closed container for disposal. The affected area should then be cleaned thoroughly. Prevent the spilled material from entering drains or waterways.

## Laboratory-Scale Neutralization Protocol for Dilute Glutaric Acid Solutions

This protocol is intended ONLY for small quantities of dilute aqueous **glutaric acid** waste.

Background: **Glutaric acid** ( $\text{H}_2\text{C}_5\text{H}_6\text{O}_4$ ) is a dicarboxylic acid, meaning it has two acidic protons that will react with a base. The neutralization reaction with common laboratory bases proceeds as follows:

- With Sodium Hydroxide (NaOH):  $\text{H}_2\text{C}_5\text{H}_6\text{O}_4 + 2 \text{NaOH} \rightarrow \text{Na}_2\text{C}_5\text{H}_6\text{O}_4 + 2 \text{H}_2\text{O}$
- With Sodium Bicarbonate ( $\text{NaHCO}_3$ ):  $\text{H}_2\text{C}_5\text{H}_6\text{O}_4 + 2 \text{NaHCO}_3 \rightarrow \text{Na}_2\text{C}_5\text{H}_6\text{O}_4 + 2 \text{H}_2\text{O} + 2 \text{CO}_2$

#### Materials:

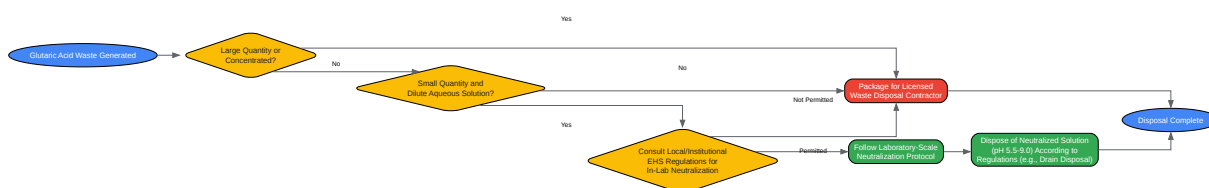
- Dilute **glutaric acid** waste solution
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) or 1M Sodium Hydroxide ( $\text{NaOH}$ ) solution
- Large beaker (at least twice the volume of the waste solution)
- Stir bar and stir plate
- pH meter or pH paper
- Appropriate PPE (gloves, goggles, lab coat)

#### Procedure:

- Preparation: Work in a well-ventilated fume hood. Place the large beaker on a stir plate and add a stir bar.
- Dilution (if necessary): If you are neutralizing a more concentrated solution, it is good practice to first dilute it by adding it to a larger volume of cold water in the beaker. For concentrated acids, using an ice water bath to cool the beaker is recommended to manage the heat generated during neutralization.
- Slow Addition of Base: Slowly and carefully add the sodium bicarbonate powder or 1M  $\text{NaOH}$  solution to the stirring **glutaric acid** solution. The reaction with sodium bicarbonate will produce carbon dioxide gas, so add the base slowly to avoid excessive foaming and potential overflow.
- Monitoring pH: Continuously monitor the pH of the solution using a pH meter or pH paper.
- Endpoint: Continue adding the base until the pH of the solution is between 5.5 and 9.0.
- Final Disposal: Once the pH is in the acceptable range and the solution is stable (no more gas evolution), the neutralized solution can typically be disposed of down the sanitary sewer with copious amounts of water. ALWAYS confirm with your local regulations and institutional EHS guidelines before drain disposal.

- Container Rinsing: Rinse the empty **glutaric acid** container with water and dispose of the rinsate in the same manner as the neutralized solution.

## Glutaric Acid Disposal Decision Workflow



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **glutaric acid** waste.

By adhering to these guidelines, laboratory professionals can ensure the safe and environmentally responsible disposal of **glutaric acid**, fostering a culture of safety and compliance within their research environments.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. dept.harpercollege.edu \[dept.harpercollege.edu\]](http://dept.harpercollege.edu)
- [2. multichemindia.com \[multichemindia.com\]](http://multichemindia.com)
- To cite this document: BenchChem. [Proper Disposal of Glutaric Acid: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b031238/docs#proper-disposal-of-glutaric-acid-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b031238/docs#proper-disposal-of-glutaric-acid-a-guide-for-laboratory-professionals)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)